

Application Notes and Protocols for Spectrophotometric Measurement of Acid Blue 260 Concentration

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Compound of Interest

Compound Name: *Acid blue 260*

Cat. No.: *B15622319*

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Introduction

Acid Blue 260 is an anionic dye belonging to the anthraquinone class, characterized by its vibrant blue color. It finds applications in various industries, including textiles and printing. The quantitative analysis of **Acid Blue 260** is crucial for quality control, formulation development, and in studies investigating its environmental fate and remediation. Spectrophotometry offers a simple, rapid, and cost-effective method for determining the concentration of **Acid Blue 260** in aqueous solutions. This application note provides a detailed protocol for the measurement of **Acid Blue 260** concentration using a UV-Visible spectrophotometer.

The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.

Principle of the Method

The concentration of **Acid Blue 260** in a solution can be determined by measuring its absorbance at the wavelength of maximum absorption (λ_{max}). A calibration curve is constructed by plotting the absorbance values of a series of standard solutions of known concentrations versus their respective concentrations. The concentration of an unknown

sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Physicochemical Properties of Acid Blue 260

A summary of the key physicochemical properties of **Acid Blue 260** is provided in the table below.

Property	Value	Reference
Chemical Formula	$C_{37}H_{34}N_2Na_2O_9S_3$	
CAS Number	62168-86-9	
Appearance	Dark blue powder	
Solubility in Water	Soluble	

Experimental Protocols

Materials and Reagents

- **Acid Blue 260** powder (analytical standard)
- Deionized or distilled water
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes (1 mL, 2 mL, 5 mL, 10 mL)
- Cuvettes (1 cm path length, quartz or polystyrene)
- UV-Visible Spectrophotometer

Preparation of Stock and Standard Solutions

4.2.1. Preparation of Stock Solution (100 mg/L)

- Accurately weigh 10 mg of **Acid Blue 260** powder.

- Dissolve the powder in a small amount of deionized water in a beaker.
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with deionized water several times and add the rinsings to the volumetric flask.
- Make up the volume to the mark with deionized water and mix thoroughly.

4.2.2. Preparation of Standard Solutions

Prepare a series of standard solutions by diluting the stock solution as described in the table below.

Standard No.	Volume of Stock Solution (100 mg/L) (mL)	Final Volume (mL)	Concentration (mg/L)
1	1.0	10	10.0
2	2.0	10	20.0
3	3.0	10	30.0
4	4.0	10	40.0
5	5.0	10	50.0

Determination of Maximum Absorbance Wavelength (λ_{max})

As the precise λ_{max} for **Acid Blue 260** is not consistently reported in the literature, it is essential to determine it experimentally.

- Prepare a standard solution of **Acid Blue 260** (e.g., 20 mg/L).
- Fill a cuvette with deionized water to be used as a blank.

- Place the blank cuvette in the spectrophotometer and perform a baseline correction over the wavelength range of 400 nm to 800 nm.
- Fill a separate cuvette with the 20 mg/L standard solution.
- Scan the absorbance of the standard solution from 400 nm to 800 nm.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . This wavelength should be used for all subsequent measurements. While the λ_{max} for similar dyes like Acid Blue 25 is around 600 nm, experimental verification is crucial.

Construction of the Calibration Curve

- Set the spectrophotometer to the experimentally determined λ_{max} .
- Use deionized water as a blank to zero the instrument.
- Measure the absorbance of each of the prepared standard solutions (10, 20, 30, 40, and 50 mg/L).
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (Y-axis) versus concentration (X-axis).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1.0 indicates a good linear relationship.

Measurement of Unknown Sample Concentration

- Ensure the sample is a clear aqueous solution. If necessary, filter the sample to remove any particulate matter.
- If the sample concentration is expected to be high, dilute it with deionized water to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the unknown sample at the determined λ_{max} .

- Calculate the concentration of **Acid Blue 260** in the sample using the equation of the calibration curve:

$$\text{Concentration (mg/L)} = (\text{Absorbance} - c) / m$$

where 'm' is the slope and 'c' is the y-intercept of the calibration curve.

- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the original concentration.

Data Presentation

The following tables should be used to record and present the experimental data.

Table 1: Spectrophotometric Properties of **Acid Blue 260**

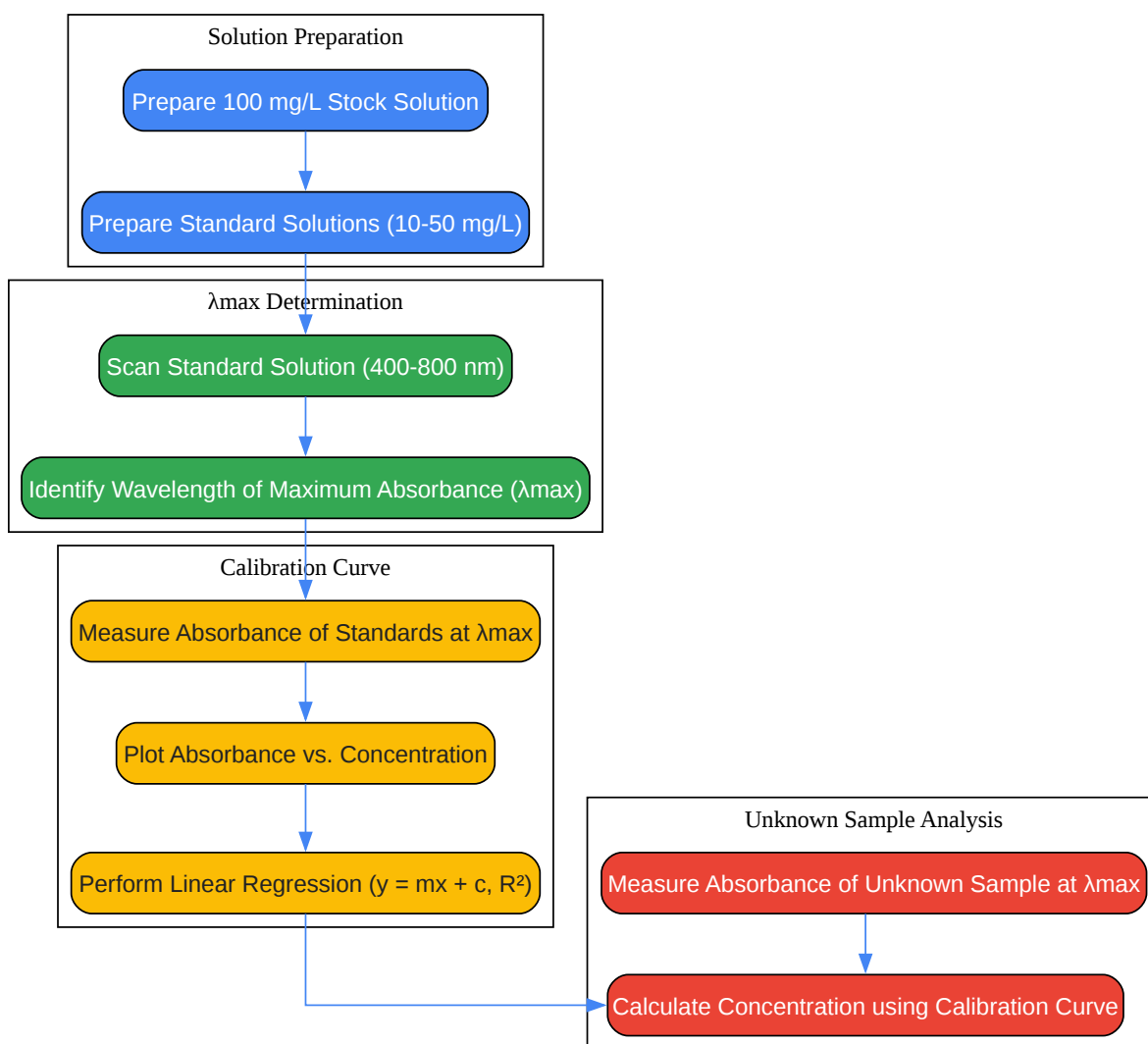
Parameter	Value
Maximum Absorbance Wavelength (λ_{max})	To be determined experimentally (nm)
Molar Absorptivity (ϵ)	To be determined experimentally ($\text{L mol}^{-1} \text{cm}^{-1}$)
Linearity Range	To be determined experimentally (mg/L)
Correlation Coefficient (R^2)	To be determined from calibration curve
Equation of the Calibration Curve	To be determined from calibration curve

Table 2: Calibration Curve Data

Concentration (mg/L)	Absorbance (at λ_{max})
10.0	(Record Absorbance)
20.0	(Record Absorbance)
30.0	(Record Absorbance)
40.0	(Record Absorbance)
50.0	(Record Absorbance)

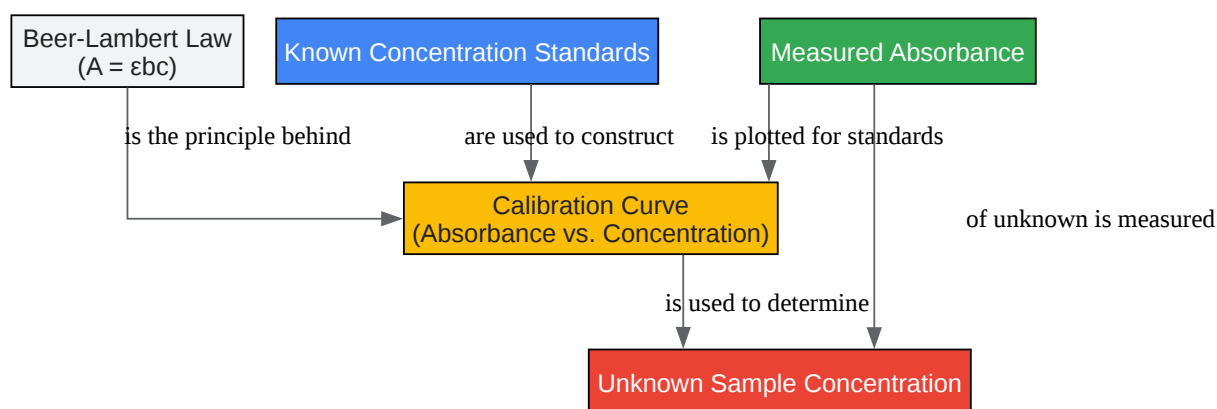
Mandatory Visualizations

The following diagrams illustrate the key experimental workflows.



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Caption: Experimental workflow for spectrophotometric analysis.



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Caption: Logical relationship for concentration determination.

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